

Using 3-Cyclohexylpropionic acid as a building block in organic synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Cyclohexylpropionic acid

Cat. No.: B1610272

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An Application Guide to 3-Cyclohexylpropionic Acid in Synthetic Chemistry

Introduction: The Strategic Value of the Cyclohexyl Moiety

In the landscape of organic synthesis, 3-Cyclohexylpropionic acid (CAS 701-97-3) emerges as a uniquely versatile building block. Its structure, comprising a flexible three-carbon linker attached to a conformationally rich cyclohexyl ring, offers a compelling combination of lipophilicity, steric bulk, and chemical reactivity.^[1] The cyclohexyl group is a common bioisostere for phenyl rings in medicinal chemistry, often employed to improve metabolic stability, modulate solubility, and optimize binding interactions by exploring different conformational spaces. This guide provides an in-depth exploration of the core reactivity of 3-cyclohexylpropionic acid and delivers field-proven protocols for its application in key synthetic transformations.

The utility of this reagent spans from the synthesis of active pharmaceutical ingredients (APIs) and agrochemicals to the development of high-performance polymers and unique fragrances.^{[1][2][3]} Its role as a precursor to a variety of chemical intermediates, including amides, esters, and ketones, makes it an indispensable tool for the modern research chemist.^{[2][4]}

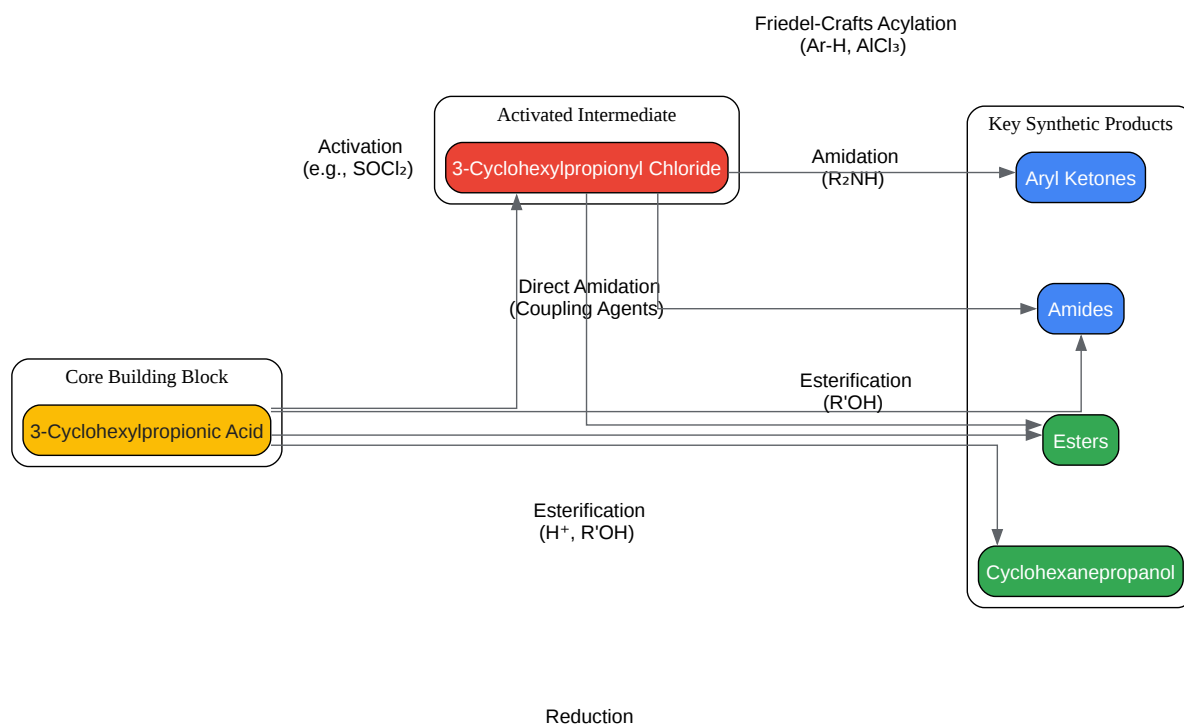
Table 1: Physicochemical Properties of 3-Cyclohexylpropionic Acid

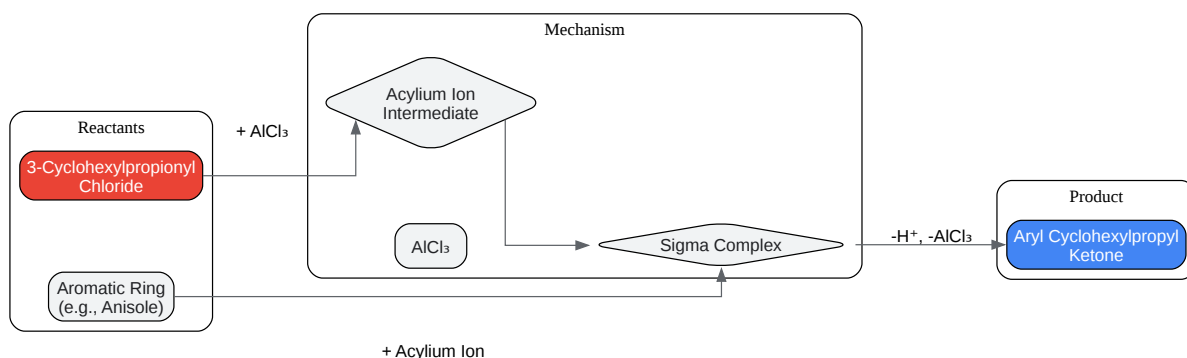
Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₆ O ₂	[4]
Molecular Weight	156.22 g/mol	[4]
Appearance	Clear, colorless liquid	[1]
Melting Point	14-17 °C	[4]
Boiling Point	275.8 °C	[4]
Density	0.912 g/mL at 25 °C	[4]
CAS Number	701-97-3	[4]
Solubility	Soluble in water (10 g/L)	[3]

Core Reactivity: Activating the Carboxyl Group for Synthesis

The synthetic utility of 3-cyclohexylpropionic acid is fundamentally rooted in the reactivity of its carboxylic acid functional group. Direct reactions with nucleophiles are often inefficient due to the acidic proton. Therefore, the critical first step in most synthetic routes is the activation of the carboxyl group to enhance its electrophilicity. This is most commonly achieved by converting it into a highly reactive acyl chloride, which serves as a versatile intermediate for a host of subsequent transformations.

The diagram below illustrates the central role of 3-cyclohexylpropionic acid and its activated form in accessing a diverse range of molecular scaffolds.





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- To cite this document: BenchChem. [Using 3-Cyclohexylpropionic acid as a building block in organic synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1610272#using-3-cyclohexylpropionic-acid-as-a-building-block-in-organic-synthesis]

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